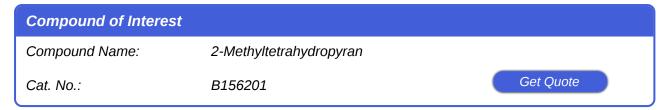


An In-depth Technical Guide to the Safe Handling of 2-Methyltetrahydropyran

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Methyltetrahydropyran** (CAS No: 10141-72-7), a flammable liquid used as a solvent in organic synthesis.[1] Adherence to these protocols is critical to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Classification

2-Methyltetrahydropyran is classified as a flammable liquid.[1] Contact with the skin or eyes may lead to irritation and inflammation.[1] Inhalation of vapors or aerosols should be avoided. [1] It is essential to handle this chemical with care to prevent exposure and mitigate fire risks.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2-Methyltetrahydropyran** are summarized below.



Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O	[1][2][3]
Molecular Weight	100.16 g/mol	[3]
Appearance	Colorless Liquid	[1]
Odor	Weak ether-like, sweet odor	[1]
Boiling Point	107.3 °C at 760 mmHg	[2]
Flash Point	11 °C	[2]
Density	0.852 g/cm ³	[2]

Toxicological and Hazard Information

Detailed toxicological data for **2-Methyltetrahydropyran** is not extensively documented in the provided search results. The primary known hazards are summarized here.

Hazard Type	Description	Reference
Eye Contact	May cause irritation and inflammation.	[1]
Skin Contact	May cause irritation and inflammation.	[1]
Inhalation	Vapors and aerosols should be avoided.	[1]
Ingestion	No specific data available.	

Fire and Explosion Hazards

As a flammable liquid with a low flash point, **2-Methyltetrahydropyran** poses a significant fire hazard.

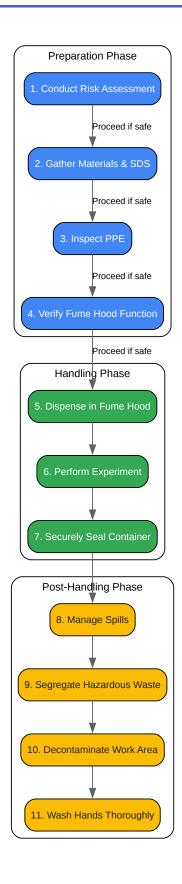


Hazard Parameter	Value / Precaution	Reference
Flammability	Flammable Liquid.	[1]
Flash Point	11 °C	[2]
Fire Extinguishing Media	Use dry chemical, CO ₂ , or alcohol-resistant foam. Water may be ineffective.	[4]
Hazardous Combustion Products	Produces poisonous gases in a fire.	[4]
Explosion Hazard	Vapors are heavier than air and may travel to an ignition source and flash back. Containers may explode in a fire.	[4]
Static Discharge	Vapors may be ignited by static electricity. All equipment must be grounded and bonded.	[5][6]

Experimental Workflow and Hazard Mitigation

The following diagrams illustrate a standard workflow for handling flammable liquids and the interrelation of hazards associated with **2-Methyltetrahydropyran**.

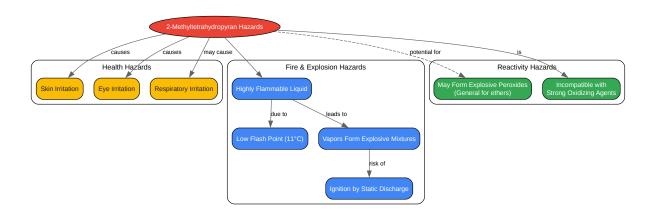




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Caption: General workflow for safely handling **2-Methyltetrahydropyran**.





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Caption: Relationship between hazards for 2-Methyltetrahydropyran.

Experimental Protocol: Safe Handling and Dispensing

This protocol outlines the essential steps for safely handling **2-Methyltetrahydropyran** in a laboratory setting.

6.1 Risk Assessment and Preparation

- Conduct a thorough risk assessment for the planned experiment, identifying potential hazards.[7]
- Review the Safety Data Sheet (SDS) for **2-Methyltetrahydropyran**.

Foundational & Exploratory



- Ensure all necessary materials, including the chemical, solvents, glassware, and designated hazardous waste containers, are readily available.[7]
- Verify that a chemical safety shower and eyewash station are accessible and operational.[8]
- 6.2 Engineering Controls and Personal Protective Equipment (PPE)
- All handling and dispensing of **2-Methyltetrahydropyran** must occur within a certified chemical fume hood to minimize vapor inhalation.[7][9]
- Wear appropriate PPE, including:
 - Eye Protection: Chemical safety goggles with side shields or a full-face shield.[7] Standard safety glasses are insufficient.[7]
 - Hand Protection: Chemical-resistant gloves (e.g., Viton™, Butyl rubber).[7] Always inspect gloves for integrity before use.[7]
 - Body Protection: A chemical-resistant laboratory coat, fully buttoned.[7][9]

6.3 Dispensing and Handling

- Ensure all equipment is free from ignition sources. Use non-sparking tools and explosion-proof equipment where necessary.[5][6]
- Ground and bond the container and receiving equipment to prevent static electricity discharge during transfer.[5][6]
- Dispense the chemical carefully to avoid splashes and the generation of aerosols.
- Keep the container tightly sealed when not in use.[1][9]
- Avoid contact with incompatible substances, such as strong oxidizing agents.

6.4 Storage

 Store 2-Methyltetrahydropyran in a cool, dry, and well-ventilated area designated for flammable liquids.[1][9] Recommended storage is in a refrigerator at 2-8°C.[3]



- Keep containers away from heat, sparks, open flames, and other ignition sources.[9]
- Ensure containers are kept tightly closed to prevent leakage and potential peroxide formation, a common hazard with ethers.[1][6]

Emergency Procedures

7.1 Spill Management

- Small Spills: Evacuate the immediate area. Absorb the spill with an inert material like sand or vermiculite.[7] Place the contaminated material into a sealed, labeled container for hazardous waste disposal.[7]
- Large Spills: Evacuate the laboratory and follow the institution's emergency procedures.[7] Alert the appropriate emergency response team.

7.2 First Aid

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[10]
- Following Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[10]
- Following Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[10]
- Following Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give
 anything by mouth to an unconscious person and seek immediate medical attention.[10]

7.3 Waste Disposal

- Dispose of waste containing 2-Methyltetrahydropyran in a designated, sealed, and properly labeled hazardous waste container.[7]
- Do not mix with non-halogenated waste streams.[7] Store waste containers in a designated satellite accumulation area before collection by environmental health and safety personnel.

 [7]



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